

# The Z-Isomer of Dimethomorph: A Technical Guide to its Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dimethomorph*

Cat. No.: *B1233494*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dimethomorph**, a cinnamic acid derivative, is a systemic morpholine fungicide widely utilized for the control of Oomycete pathogens, which cause devastating diseases such as late blight and downy mildews in various crops.[1][2][3] It is commercially available as a mixture of two geometric isomers, (E) and (Z), typically in approximately equal proportions.[1][2][4] Extensive research has demonstrated that the fungicidal activity of **dimethomorph** is primarily, if not exclusively, attributed to the Z-isomer.[4][5][6][7] This isomer is intrinsically active against Oomycetes, while the E-isomer possesses significantly less fungicidal activity.[6][8]

A key characteristic of **dimethomorph** is the interconversion of its isomers in the presence of light.[5] Upon exposure to sunlight, the Z-isomer can convert to the E-isomer and vice-versa.[9] This photoisomerization is a critical factor in its field efficacy, as the less active E-isomer can be converted to the highly active Z-form, ensuring sustained fungicidal action.[5] This technical guide provides an in-depth analysis of the biological activity of the **Dimethomorph** Z-isomer, focusing on its mechanism of action, quantitative efficacy, and relevant experimental methodologies.

## Fungicidal Activity of Dimethomorph Z-Isomer

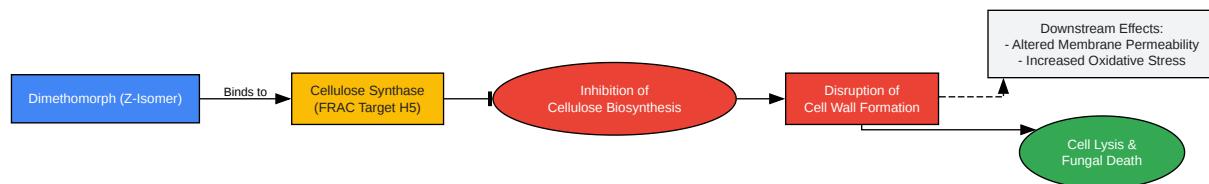
The Z-isomer of **dimethomorph** exhibits potent and specific activity against fungi in the class Oomycetes, such as *Phytophthora* spp. and *Plasmopara* spp.[1][10] Its mode of action is

distinct from many other fungicides, providing an essential tool for resistance management, particularly against phenylamide-resistant fungal populations.[10]

## Mechanism of Action

The primary mode of action of the **Dimethomorph** Z-isomer is the disruption of the fungal cell wall.[1][2] It specifically inhibits cellulose synthesis in Oomycetes, a crucial component of their cell walls (True fungi, in contrast, have chitin-based cell walls).[4][11][12] This inhibition leads to the breakdown of the sporangium wall and lysis of the fungal cell, a process that is effective at all stages of the fungal life cycle.[2][10] The Fungicide Resistance Action Committee (FRAC) classifies **dimethomorph** in Group 40, with the target site coded as H5, confirming its role as a cellulose synthase inhibitor.[4][11]

RNA-seq analysis of *Phytophthora parasitica* exposed to **dimethomorph** revealed significant changes in the expression of genes associated with the cell wall and its synthesis.[13][14] Furthermore, the treatment resulted in reduced cell membrane permeability and increased reactive oxygen species, indicating broader downstream cellular stress resulting from the primary disruption of cell wall integrity.[13][14]



[Click to download full resolution via product page](#)

**Caption:** Mechanism of action of **Dimethomorph** Z-isomer.

## Quantitative Fungicidal Activity

Studies have quantified the efficacy of **dimethomorph** (as an E/Z mixture) against various Oomycete pathogens. The data highlights its potent activity at relatively low concentrations.

Pathogen	Host	Assay Type	Efficacy Metric	Value (µg/mL of a.i.)	Reference
Plasmopara viticola	Grape	Leaf Disc	ED95	0.25 - 1.15	<a href="#">[10]</a>
Phytophthora infestans (MR1 Isolate)	Potato	Mycelial Growth (in vitro)	ED90	0.3	<a href="#">[10]</a>
Phytophthora infestans (S49 Isolate)	Potato	Mycelial Growth (in vitro)	ED90	0.3	<a href="#">[10]</a>
Phytophthora infestans (MR1 Isolate)	Potato	Mycelial Growth (in vitro)	MIC	0.6	<a href="#">[10]</a>
Phytophthora infestans (S49 Isolate)	Potato	Mycelial Growth (in vitro)	MIC	1.25	<a href="#">[10]</a>
Phytophthora infestans (MR1 Isolate)	Tomato	Foliar Spray	ED90	49	<a href="#">[10]</a>
Phytophthora infestans (MR1 Isolate)	Tomato	Foliar Spray	MIC	250	<a href="#">[10]</a>

Note: The cited studies used technical grade **dimethomorph**, which is a mixture of E and Z isomers. The activity is attributed to the Z-isomer. a.i. = active ingredient; ED90/95 = Effective dose for 90%/95% inhibition; MIC = Minimal Inhibitory Concentration.

## Other Biological Activities

While the primary and commercially relevant activity of the **Dimethomorph** Z-isomer is fungicidal, its effects on other organisms have been evaluated for regulatory and environmental safety purposes.

## Insecticidal and Herbicidal Activity

There is no significant evidence to suggest that **dimethomorph** possesses inherent insecticidal or herbicidal properties. The Fungicide Resistance Action Committee (FRAC) explicitly lists its resistance class as "Not applicable" for both herbicides and insecticides, indicating a lack of activity against these types of pests.[\[4\]](#)

## Effects on Non-Target Organisms

Ecotoxicological studies have been conducted to assess the impact of **dimethomorph** on various non-target organisms. These studies are crucial for environmental risk assessment.

Organism	Exposure Type	Endpoint	Value	Reference
Eisenia fetida (Earthworm)	Soil	Toxicity	Low effect at 1- 10 mg/kg; varying effects at 100 mg/kg	<a href="#">[15]</a>
Oryzias latipes (Japanese medaka)	Aquatic	Embryo Toxicity	Reduced heart rhythm, abnormal development	<a href="#">[16]</a>
Danio rerio (Zebrafish)	Chronic Aquatic	Behavioral	Hypoactivity-like behaviors at 0.5 and 1 ppm	<a href="#">[17]</a>
Soil Microbes	Soil	Activity	Low effect at 1- 10 mg/kg; varying effects at 100 mg/kg	<a href="#">[15]</a>

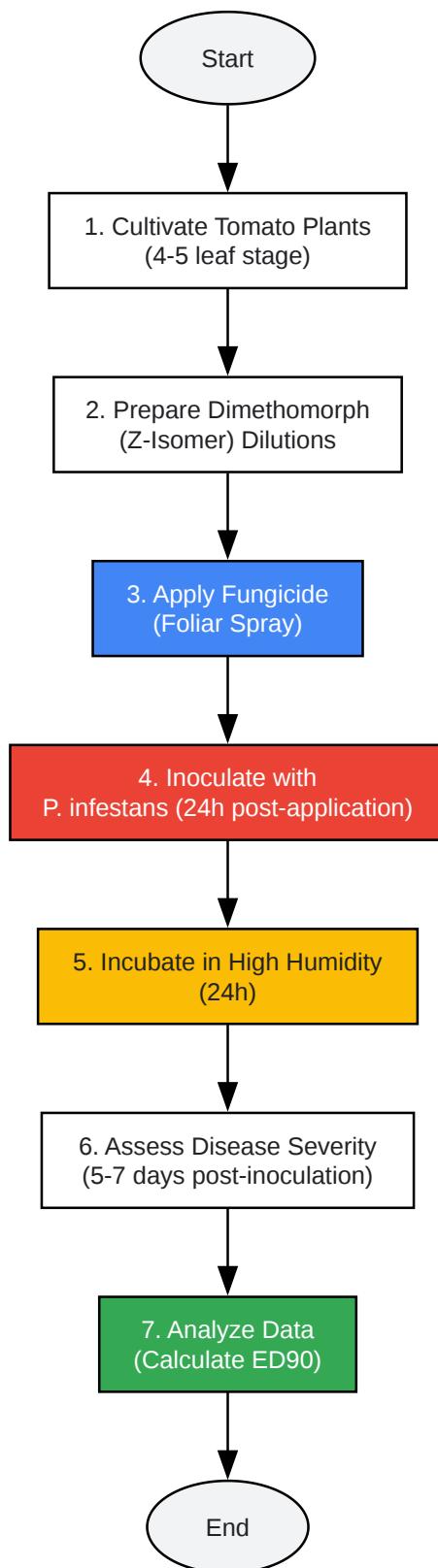
## Experimental Protocols

### Protocol for In Vivo Fungicidal Efficacy Assay (Adapted from Cohen et al., 1995)

This protocol outlines the general steps for evaluating the protective activity of **Dimethomorph Z-isomer** against late blight (*Phytophthora infestans*) on tomato plants.

- Plant Cultivation:
  - Grow tomato plants (e.g., *Lycopersicon esculentum*) in pots under controlled greenhouse conditions (e.g., 25°C day / 18°C night, 14-hour photoperiod) until they reach the 4-5 leaf stage.
- Fungicide Preparation and Application:
  - Prepare a stock solution of **Dimethomorph Z-isomer** in a suitable solvent (e.g., ethanol or acetone).
  - Create a dilution series to achieve the desired final concentrations (e.g., 0, 10, 50, 100, 250 µg/mL) in water, often with a surfactant to ensure even coverage.
  - Spray the tomato plants with the fungicide solutions until runoff, ensuring all foliage is covered. Allow plants to dry completely.
- Pathogen Inoculation:
  - Prepare a sporangial suspension of *P. infestans* from freshly sporulating cultures. Adjust the concentration to approximately 2,500-5,000 sporangia/mL in cold, sterile distilled water.
  - One day after fungicide application, inoculate the plants by spraying the sporangial suspension onto the foliage.
- Incubation and Disease Assessment:
  - Place the inoculated plants in a high-humidity chamber (>95% RH) in the dark at ~18-20°C for 24 hours to promote infection.
  - Transfer plants back to the greenhouse.
  - After 5-7 days, assess disease severity by estimating the percentage of leaf area covered with late blight lesions for each plant.

- Data Analysis:
  - Calculate the mean disease severity for each treatment group.
  - Determine the percent disease control relative to the untreated control.
  - Calculate ED50 or ED90 values using probit analysis or other appropriate statistical methods.

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [fao.org](http://fao.org) [fao.org]
- 2. [researchgate.net](http://researchgate.net) [researchgate.net]
- 3. [downloads.regulations.gov](http://downloads.regulations.gov) [downloads.regulations.gov]
- 4. Dimethomorph (Ref: CME 151) [sitem.herts.ac.uk]
- 5. Dimethomorph | C21H22ClNO4 | CID 86298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Dimethomorph Z | C21H22ClNO4 | CID 5463781 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Dimethomorph E | C21H22ClNO4 | CID 5889665 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. [researchgate.net](http://researchgate.net) [researchgate.net]
- 9. CN107708421B - Reagent and method for reducing E/Z isomerization of dimethomorph - Google Patents [patents.google.com]
- 10. [apsnet.org](http://apsnet.org) [apsnet.org]
- 11. [agriculture.bASF.com](http://agriculture.bASF.com) [agriculture.bASF.com]
- 12. Reddit - The heart of the internet [reddit.com]
- 13. [researchgate.net](http://researchgate.net) [researchgate.net]
- 14. [researchgate.net](http://researchgate.net) [researchgate.net]
- 15. Toxicological effects of dimethomorph on soil enzymatic activity and soil earthworm (*Eisenia fetida*) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. [researchgate.net](http://researchgate.net) [researchgate.net]
- 17. [researchgate.net](http://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [The Z-Isomer of Dimethomorph: A Technical Guide to its Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1233494#biological-activity-of-dimethomorph-z-isomer>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)